Technical Support Center: Minimizing Background Signal in UDP-Glo™ Assays

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Compound of Interest

Compound Name:	*URIDINE 5/'-DIPHOSPHATE TRISODIUM SALT*
CAS No.:	*123334-08-7*
Cat. No.:	*B570126*

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Welcome to the technical support guide for the UDP-Glo™ Glycosyltransferase (GT) Assay. This resource is designed for researchers, scientists, and drug development professionals to diagnose and resolve common issues related to high background signals. Achieving a low, stable background is paramount for assay sensitivity and generating reliable, high-quality data. This guide provides in-depth, experience-driven solutions in a direct question-and-answer format.

Section 1: Understanding the Foundation: The UDP-Glo™ Assay Principle

Before troubleshooting, it is crucial to understand the mechanism of the assay. The UDP-Glo™ Assay is a two-stage reaction system designed to quantify the amount of Uridine Diphosphate (UDP) produced by a glycosyltransferase.[1][2]

- Glycosyltransferase (GT) Reaction: Your enzyme of interest transfers a sugar moiety from a UDP-sugar donor to an acceptor substrate. For every sugar transfer event, one molecule of UDP is released.[3]

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- UDP Detection: After the GT reaction, the UDP Detection Reagent is added. This reagent contains two key enzymatic activities that work in sequence:
  - An enzyme converts the UDP produced in the first reaction into Adenosine Triphosphate (ATP).
  - The newly synthesized ATP serves as a substrate for a thermostable luciferase (Ultra-Glo™ Luciferase), which generates a stable, glow-type luminescent signal in the presence of luciferin.[1]

The intensity of the light produced is directly proportional to the concentration of UDP generated by your glycosyltransferase.[4][5]

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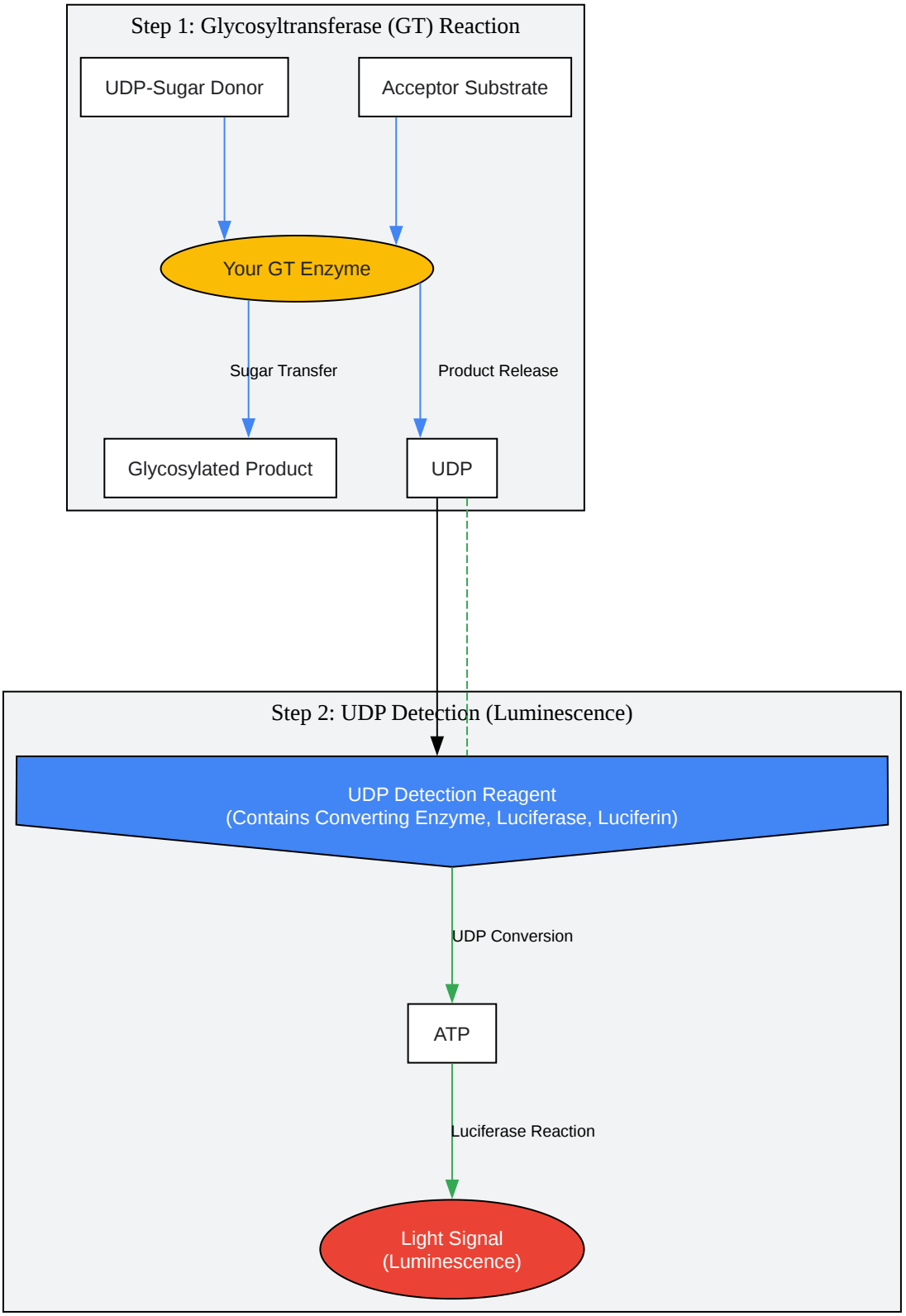

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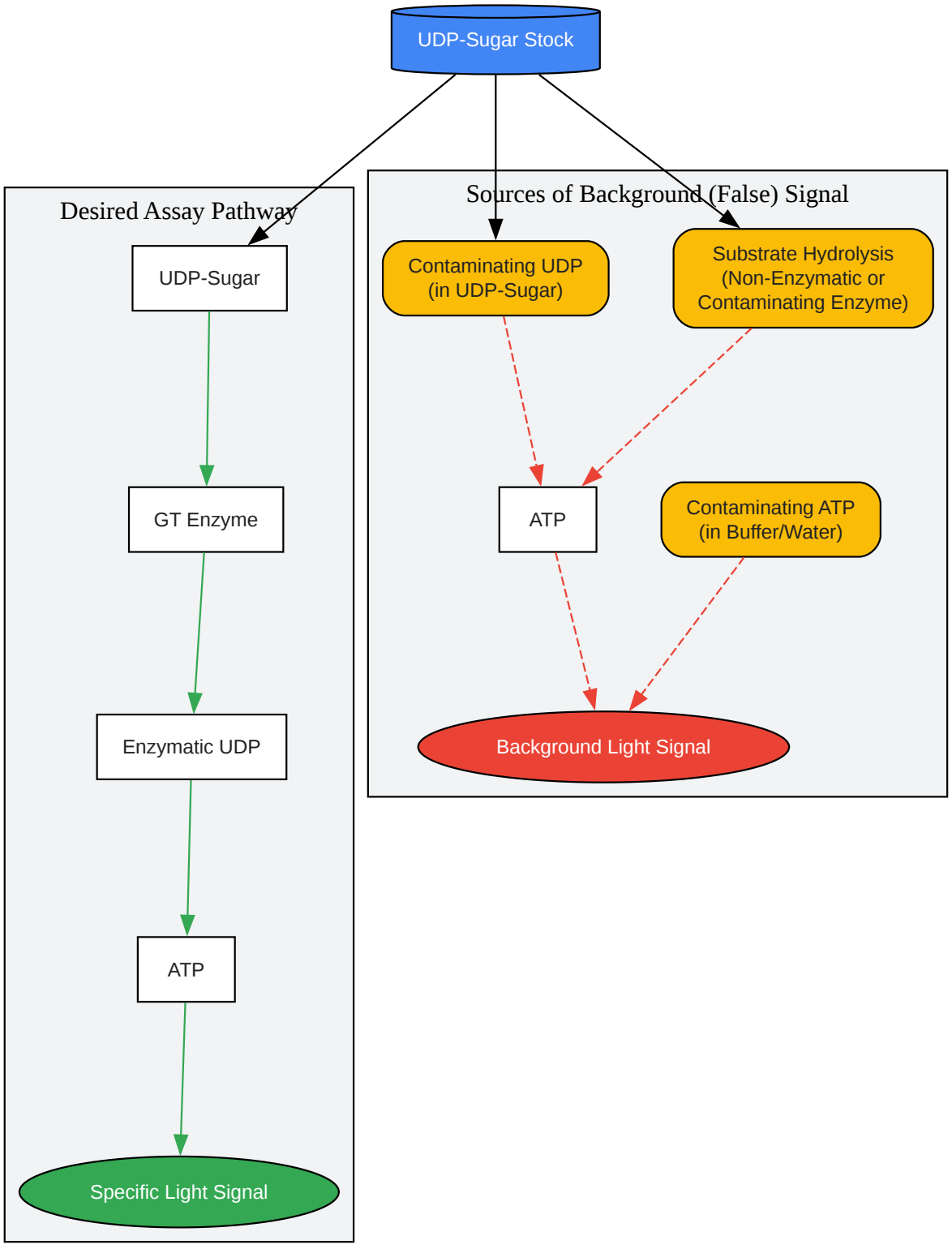

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Sources

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